

Application Notes and Protocols for the Dissolution of 10-Nonadecanol

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Compound of Interest

Compound Name: 10-Nonadecanol

CAS No.: 16840-84-9

Cat. No.: B101355

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Audience: Researchers, scientists, and drug development professionals.

Introduction

10-Nonadecanol (CAS: 16840-84-9) is a long-chain secondary fatty alcohol.^[1] Its large aliphatic structure results in poor solubility in aqueous solutions, presenting a challenge for its use in biological and chemical experiments.^{[2][3]} Proper solubilization is critical for obtaining accurate and reproducible results. These application notes provide detailed protocols for the dissolution of **10-Nonadecanol** for various research applications. Given the limited availability of specific solubility data for **10-Nonadecanol**, the following protocols are based on its known physicochemical properties and established methods for analogous long-chain fatty alcohols. Empirical validation of solubility and stability under specific experimental conditions is highly recommended.

Physicochemical Properties and Solubility

10-Nonadecanol is a waxy solid at room temperature with a high lipophilicity, as indicated by its estimated logP value. It is generally soluble in alcohols and insoluble in water.^{[2][3]}

Table 1: Solubility of **10-Nonadecanol** in Common Laboratory Solvents

Solvent	Abbreviation	Molar Mass (g/mol)	Solubility of 10-Nonadecanol	Notes
Water	H ₂ O	18.02	Insoluble (Estimated <0.01 mg/mL)[2]	Not a suitable primary solvent.
Ethanol	EtOH	46.07	Soluble	A common solvent for creating stock solutions. Heating or sonication may be required.
Methanol	MeOH	32.04	Soluble	Similar to ethanol, can be used for stock solutions. The linear isomer, 1-Nonadecanol, is slightly soluble with sonication. [4]
Dimethyl Sulfoxide	DMSO	78.13	Soluble	A good solvent for preparing high-concentration stock solutions. A 10 mM stock solution of 1-Nonadecanol in DMSO is commercially available, suggesting good solubility.[4]

N,N-Dimethylformamide	DMF	73.09	Soluble (Predicted)	A strong polar aprotic solvent, likely to dissolve 10-Nonadecanol. [5]
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Note: The solubility data is largely qualitative and based on general statements for fatty alcohols and data for isomers like 1-Nonadecanol. Researchers should determine the empirical solubility for their specific concentration needs.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in an Organic Solvent

This protocol is suitable for preparing a concentrated stock of **10-Nonadecanol** that can be diluted into aqueous buffers or media for various in vitro assays. DMSO is recommended for the highest concentration stock, while ethanol is a suitable alternative with lower potential toxicity in some cell-based assays.

Materials:

- **10-Nonadecanol** (solid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- or Ethanol (200 proof, absolute)
- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- Water bath or heat block
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **10-Nonadecanol** in a sterile tube or vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.845 mg of **10-Nonadecanol** (Molecular Weight: 284.52 g/mol).
- Solvent Addition: Add the appropriate volume of DMSO or ethanol to the vial.
- Dissolution:
 - Vortex the mixture vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, warm the solution in a water bath or on a heat block at 37-50°C for 5-10 minutes. Vortex intermittently.
 - Alternatively, or in addition to heating, place the vial in a sonicator bath for 10-15 minutes until the solution is clear.
- Sterilization (Optional): If required for sterile applications, filter the stock solution through a 0.22 µm syringe filter that is compatible with the chosen solvent (e.g., PTFE for DMSO).
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. Protect from light.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays using a Carrier Protein

Long-chain fatty alcohols are often toxic to cells when added directly from an organic solvent. Complexing with a carrier protein like bovine serum albumin (BSA) improves solubility in aqueous media and enhances bioavailability for cellular uptake.

Materials:

- **10-Nonadecanol** stock solution (from Protocol 1)
- Bovine Serum Albumin (BSA), fatty acid-free
- Sterile phosphate-buffered saline (PBS) or serum-free cell culture medium
- Sterile conical tubes

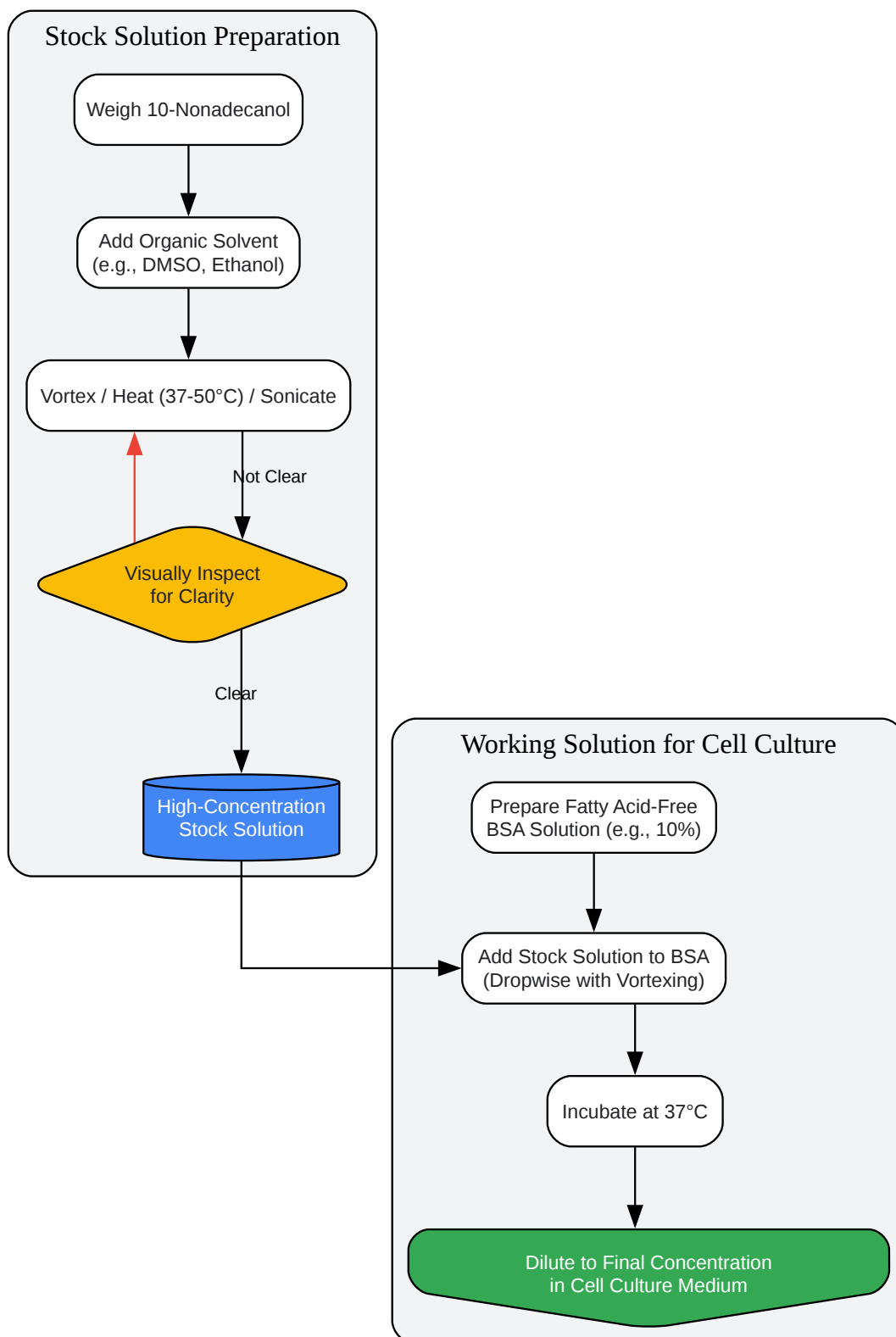
- Water bath

Procedure:

- Prepare BSA Solution: Prepare a 10% (w/v) BSA solution in sterile PBS or serum-free medium. Warm to 37°C to dissolve.
- Complexation:
 - In a sterile conical tube, add the required volume of the 10% BSA solution.
 - While gently vortexing the BSA solution, slowly add the required volume of the **10-Nonadecanol** stock solution (from Protocol 1) dropwise. For example, to make a 100 μM working solution with 1% BSA, add 10 μL of a 10 mM stock solution to 1 mL of 10% BSA solution.
 - The final molar ratio of BSA to **10-Nonadecanol** should be optimized, but a starting point is typically between 1:3 to 1:5.
- Incubation: Incubate the mixture in a 37°C water bath for 30-60 minutes with gentle shaking to allow for complexation.
- Dilution to Final Concentration: Dilute the BSA-complexed **10-Nonadecanol** to the final desired concentration in your cell culture medium.
- Control Preparation: Prepare a vehicle control using the same concentration of the organic solvent and BSA in the cell culture medium.
- Application: The working solution is now ready to be added to cell cultures.

Visualizations

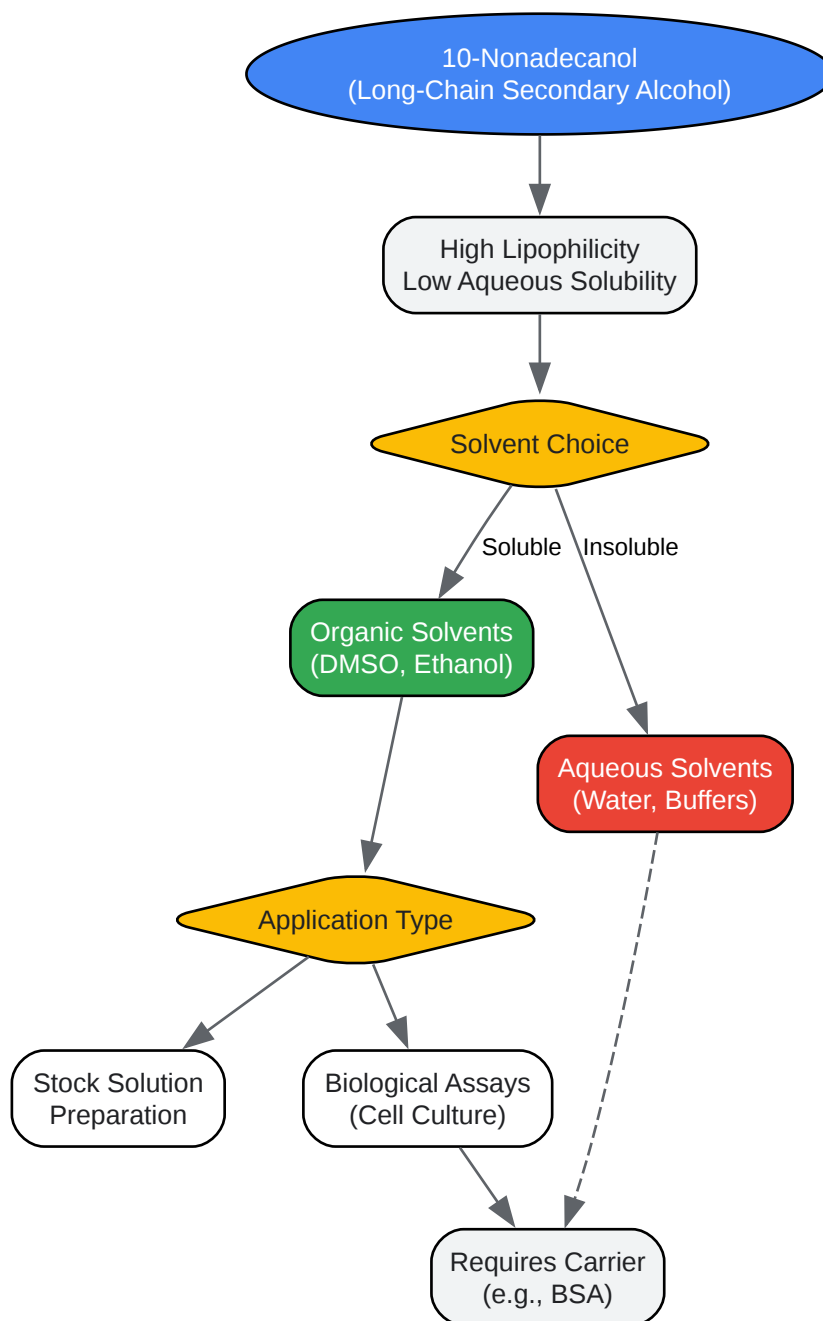
Diagram 1: Workflow for Dissolving **10-Nonadecanol**



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Caption: A flowchart illustrating the key steps for preparing a stock solution and a BSA-complexed working solution of **10-Nonadecanol**.

Diagram 2: Logical Relationships in Solvent Selection



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Caption: Decision-making process for selecting a suitable solvent system for **10-Nonadecanol** based on its properties and the intended application.

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References

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